

Technical Guide: Solubility Profile & Handling of Z-L-Thr(OBzl)-OH

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Compound of Interest

Compound Name: Z-L-Thr(OBzl)-OH

Cat. No.: B13703020

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Part 1: Executive Summary & Physicochemical Profile[1]

Z-L-Thr(OBzl)-OH (N- α -Benzyloxycarbonyl-O-benzyl-L-threonine) is a fully protected amino acid derivative widely utilized in solid-phase peptide synthesis (SPPS) and liquid-phase organic synthesis. Its solubility profile is dominated by the presence of two significant hydrophobic moieties: the benzyloxycarbonyl (Z or Cbz) group on the

-amine and the benzyl (Bzl) ether on the threonine side chain.

These aromatic protecting groups drastically reduce the polarity of the native threonine, rendering the molecule insoluble in water but highly soluble in polar aprotic solvents and moderately soluble in chlorinated hydrocarbons.

Key Physicochemical Identifiers

Property	Value	Context
Appearance	White to off-white crystalline powder	Visual inspection for purity.[1]
Melting Point	107–112 °C	Diagnostic for purity; lower ranges indicate solvent occlusion.
Polarity	Low-to-Moderate	Dominated by lipophilic aromatic rings.
pKa (approx)	~3.8 (Carboxylic Acid)	Relevant for basic extraction workups.

Part 2: Solubility Landscape

The following matrix categorizes solvents based on their thermodynamic capacity to solvate **Z-L-Thr(OBzl)-OH**. This data is synthesized from standard peptide synthesis protocols and physicochemical principles of protected amino acids.

Solubility Matrix

Solvent Class	Specific Solvents	Solubility Rating	Operational Context
Polar Aprotic	DMF, NMP, DMSO, DMAc	High (> 100 mg/mL)	Primary Choice. Used for preparing stock solutions for coupling reactions (typically 0.2–0.5 M).
Chlorinated	DCM (Dichloromethane), Chloroform	High	Excellent for liquid-phase synthesis and extraction.
Esters	Ethyl Acetate (EtOAc)	Moderate to High	The "Gold Standard" solvent for extraction and the primary solvent for recrystallization.
Alcohols	Methanol, Ethanol	Moderate	Soluble, especially upon warming. Often used as a co-solvent.
Ethers	THF, Dioxane	Moderate	Good solubility, but peroxides can degrade sensitive peptides.
Hydrocarbons	Hexanes, Heptane, Petroleum Ether	Insoluble	Anti-Solvent. Used to precipitate the compound or induce crystallization.
Aqueous	Water, Aqueous Buffers	Insoluble	Used to wash away impurities during workup.
Simple Ethers	Diethyl Ether, MTBE	Low	Often used to wash the solid filter cake to remove organic impurities.

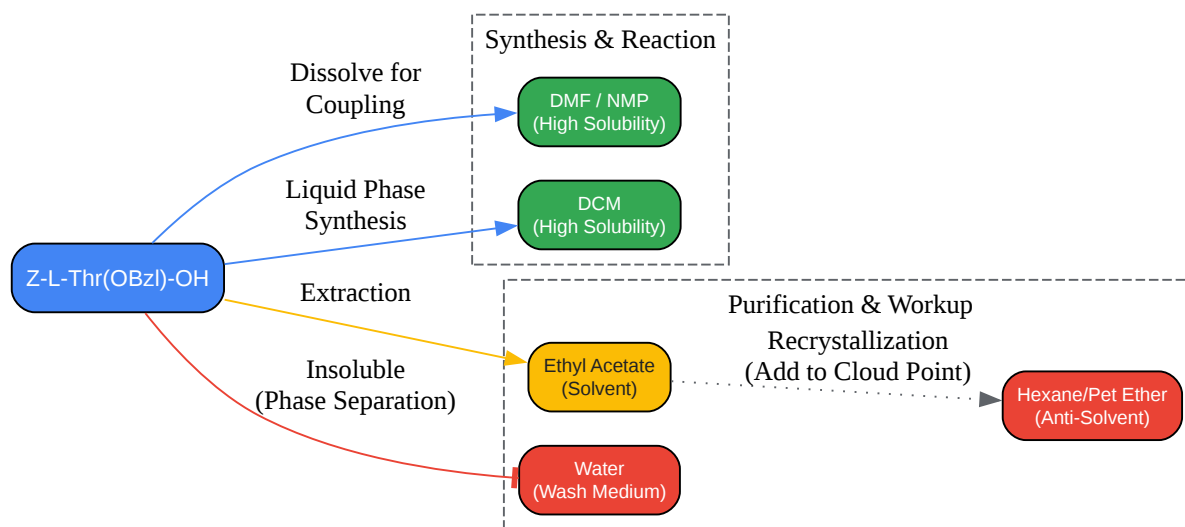
Mechanistic Insight: Why this profile?

The Z and Bzl groups shield the polar backbone of the amino acid.

- **Pi-Pi Interactions:** The aromatic rings allow for stacking interactions, which requires solvents capable of disrupting these forces (like DMF or DCM).
- **Hydrogen Bonding:** While the carboxylic acid (-COOH) and carbamate (-NH-) can H-bond, the bulkiness of the protecting groups prevents water from effectively solvating the molecule.
- **Hydrophobic Effect:** The large non-polar surface area drives the molecule out of aqueous phases and into organic layers (EtOAc/DCM) during extraction.

Part 3: Visualization of Solubility Logic

The following diagram illustrates the decision logic for solvent selection based on the experimental goal (Synthesis vs. Purification).



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Figure 1: Solvent selection logic based on experimental intent. Green indicates high solubility/reaction media; Yellow indicates purification media; Red indicates insolubility/wash media.

Part 4: Experimental Protocols

Protocol A: Preparation of 0.5 M Stock Solution (For SPPS)

Context: Standard concentration for automated peptide synthesizers.

- Calculate Mass: For 10 mL of 0.5 M solution:
- Weighing: Weigh ~1.72 g of **Z-L-Thr(OBzl)-OH** into a 15 mL polypropylene tube or glass scintillation vial.
- Solvent Addition: Add 8 mL of high-grade DMF (Dimethylformamide) or NMP (N-Methyl-2-pyrrolidone).
- Dissolution: Vortex for 30–60 seconds. The powder should dissolve rapidly at room temperature.
 - Note: If the solution appears cloudy, sonicate for 1 minute. Persistent cloudiness suggests moisture contamination in the solid or solvent.
- Volume Adjustment: Adjust final volume to 10 mL with solvent.

Protocol B: Recrystallization (Purification)

Context: To remove impurities or hydrolyzed byproducts (e.g., benzyl alcohol).

System: Ethyl Acetate (Solvent) / Hexanes (Anti-Solvent)

- Dissolution: Place crude **Z-L-Thr(OBzl)-OH** in an Erlenmeyer flask. Add the minimum amount of hot Ethyl Acetate (approx. 50–60 °C) required to fully dissolve the solid.
 - Tip: Add solvent in 1 mL increments.

- Filtration (Optional): If insoluble particles remain (dust/salts), filter the hot solution through a glass frit or cotton plug.
- Nucleation: While keeping the solution warm, slowly add Hexanes (or Petroleum Ether) dropwise.
 - Stop point: Stop adding hexane immediately when a faint, persistent turbidity (cloudiness) appears.
- Clearing: Add 1–2 drops of Ethyl Acetate to clear the solution back to transparency.
- Crystallization: Allow the flask to cool to room temperature undisturbed. Then, place in a refrigerator (4 °C) for 4–12 hours.
- Collection: Filter the white crystals using a Buchner funnel. Wash with cold Hexane/EtOAc (9:1 ratio). Dry under high vacuum.

Protocol C: Aqueous Workup (Extraction)

Context: Removing the compound from a reaction mixture (e.g., after Z-protection).

- Dilution: Dilute the reaction mixture with Ethyl Acetate.
- Acid Wash: Wash the organic layer with 1N HCl or 5% KHSO₄.
 - Reason: Ensures the carboxylic acid is protonated (-COOH) and remains in the organic layer, while removing any unreacted amines or basic impurities.
- Brine Wash: Wash with saturated NaCl (Brine) to remove trapped water.
- Drying: Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Evaporation: Concentrate on a rotary evaporator () to yield the solid product.

Part 5: Troubleshooting & Stability

Common Issues

- Oiling Out: During recrystallization, if the product forms a separate oil layer instead of crystals:
 - Cause: The solution is too concentrated or cooled too quickly.
 - Fix: Re-heat to dissolve the oil, add slightly more Ethyl Acetate, and cool much more slowly (wrap flask in a towel).
- Gelation: High concentrations in DCM can sometimes form gels.
 - Fix: Add a small amount of DMF or Methanol to break the gel structure.

Storage

- Condition: Store at +2°C to +8°C.
- Desiccation: Keep under inert gas (Argon/Nitrogen) if possible, as moisture can induce slow hydrolysis of the benzyl ester over long periods (months/years).

References

- Sigma-Aldrich.Z-Thr(Bzl)-OH Product Specification & MSDS. Accessed Oct 2023.
- Bachem.General Solubility of Protected Amino Acids. Bachem Technical Library.
- Isidro-Llobet, A., et al. (2009). "Amino Acid-Protecting Groups." Chemical Reviews, 109(6), 2455-2504. (Authoritative review on protecting group solubility and stability).
- Chem-Impex International.O-Benzyl-L-threonine benzyl ester hydrochloride Physical Properties.

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Sources

- [1. Z-O-BENZYL-L-THREONINE | 69863-36-1 | INDOFINE Chemical Company \[indofinechemical.com\]](#)
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